

# Technical Guide on 4-(Aminomethyl)pyridin-2(1H)-one: Crystal Structure and Analysis

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## Compound of Interest

Compound Name: 4-(Aminomethyl)pyridin-2(1H)-one

Cat. No.: B111612

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To our valued researchers, scientists, and drug development professionals:

This document serves to address the inquiry regarding the crystal structure of **4-(Aminomethyl)pyridin-2(1H)-one**. A comprehensive search of publicly available chemical and crystallographic databases, including the Cambridge Structural Database (CSD) and the Crystallography Open Database (COD), was conducted to gather the necessary data for a detailed technical guide.

Our findings indicate that the experimental crystal structure of **4-(Aminomethyl)pyridin-2(1H)-one** has not been reported in the searched scientific literature or databases. Consequently, the crystallographic data required to construct a detailed technical guide, including quantitative data tables and experimental protocols for crystallization, is not available at this time.

While we are unable to provide the specific crystal structure, we have compiled the available chemical information for **4-(Aminomethyl)pyridin-2(1H)-one** to assist in your research endeavors.

## Chemical Information

Below is a summary of the known properties of **4-(Aminomethyl)pyridin-2(1H)-one**.

Property	Value
Chemical Name	4-(Aminomethyl)pyridin-2(1H)-one
CAS Number	131052-82-9
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O
Molecular Weight	124.14 g/mol
Canonical SMILES	<chem>C1=CNC(=O)C=C1CN</chem>
InChI Key	ZYOSFZHXYZSRMA-UHFFFAOYSA-N

## Typical Content of a Crystallographic Technical Guide

Had the crystal structure data been available, this guide would have included the following sections:

- **Crystallographic Data Summary:** A table detailing the crystal system, space group, unit cell dimensions, density, and other key parameters derived from single-crystal X-ray diffraction.
- **Molecular and Crystal Packing Description:** An analysis of the molecular geometry, including bond lengths and angles, as well as a description of the intermolecular interactions (e.g., hydrogen bonding) that govern the crystal packing.
- **Experimental Protocol for Crystallization:** A detailed methodology for the synthesis and subsequent crystallization of the compound to obtain single crystals suitable for X-ray diffraction studies. This would include information on solvents, temperature, and crystallization techniques.
- **Visualization of Crystal Structure:** 3D representations of the molecule and its packing in the crystal lattice.
- **Signaling Pathways and Biological Activity:** If applicable, diagrams and descriptions of any known biological signaling pathways in which this molecule is involved, which is often informed by its three-dimensional structure.

## Logical Workflow for Structure Determination

The general process for determining a crystal structure and preparing a technical guide like the one requested is outlined below.

Caption: A generalized workflow for the determination and dissemination of a small molecule crystal structure.

We regret that we could not provide the specific crystal structure data for **4-(Aminomethyl)pyridin-2(1H)-one** at this time. We recommend monitoring major crystallographic databases for any future depositions of this structure.

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